

Thermodynamic Profile of 2-Methylpyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpyridine

Cat. No.: B075671

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the thermodynamic properties of **2-Methylpyridine** (also known as 2-picoline). The information is compiled from various authenticated sources and is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields. This document presents key thermodynamic data in structured tables, outlines the experimental methodologies used for their determination, and provides visualizations of relevant chemical pathways.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic and physical properties of **2-Methylpyridine**.

Table 1: General and Physical Properties of **2-Methylpyridine**

Property	Value	Source
Molecular Formula	C ₆ H ₇ N	--INVALID-LINK--
Molar Mass	93.1265 g/mol	--INVALID-LINK--
CAS Number	109-06-8	--INVALID-LINK--
Boiling Point (at 1 atm)	128.8 °C (401.95 K)	--INVALID-LINK--
Melting Point	-66.8 °C (206.35 K)	--INVALID-LINK--
Density (at 20°C)	0.944 g/mL	--INVALID-LINK--
Vapor Pressure (at 25°C)	11.2 mmHg	--INVALID-LINK--

Table 2: Enthalpy and Entropy Data for **2-Methylpyridine**

Thermodynamic Property	Value (kJ/mol)	Source
Standard Enthalpy of Formation (Gas, 298.15 K)	98.95 ± 0.88	--INVALID-LINK--
Standard Enthalpy of Combustion (Liquid, 298.15 K)	-3507	--INVALID-LINK--
Enthalpy of Vaporization (at boiling point)	37.0	--INVALID-LINK--
Standard Molar Entropy (Liquid, 298.15 K)	158.41 J/mol·K	--INVALID-LINK--

Table 3: Heat Capacity of **2-Methylpyridine**

Phase	Heat Capacity (Cp)	Temperature (K)	Source
Liquid	158.41 J/mol·K	298.15	--INVALID-LINK--

Experimental Protocols

Detailed experimental protocols for the determination of the thermodynamic properties of **2-Methylpyridine** are not readily available in the public domain. The primary research articles by Scott, Hubbard, et al. (1963) and Chirico, Knipmeyer, et al. (1999), which contain these specific procedures, could not be accessed in full text through the available search resources. However, based on the references in the literature, the following established methodologies were employed.

Bomb Calorimetry (for Enthalpy of Combustion)

The standard enthalpy of combustion of **2-Methylpyridine** was likely determined using a bomb calorimeter. This technique involves the complete combustion of a known mass of the substance in a constant-volume container (the "bomb") filled with excess oxygen under pressure.

General Procedure:

- A precisely weighed sample of **2-Methylpyridine** is placed in a crucible inside the bomb.
- A fuse wire is connected to electrodes within the bomb, with the wire in contact with the sample.
- The bomb is sealed and pressurized with pure oxygen to approximately 25-30 atm.
- The bomb is then submerged in a known volume of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is monitored and the maximum temperature reached is recorded.
- The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The enthalpy of combustion of **2-Methylpyridine** is then calculated from the temperature rise, the heat capacity of the calorimeter, and the mass of the sample.

Adiabatic Heat-Capacity Calorimetry (for Heat Capacity and Entropy)

The heat capacity and, by extension, the entropy of **2-Methylpyridine** were measured using adiabatic calorimetry. This method involves measuring the temperature rise of a sample upon the input of a known quantity of heat while minimizing heat exchange with the surroundings.

General Procedure:

- A known mass of purified **2-Methylpyridine** is placed in a sample container within the calorimeter.
- The calorimeter is cooled to the starting temperature of the measurement range.
- A precisely measured amount of electrical energy is supplied to a heater in the calorimeter, causing the temperature of the sample to rise.
- The temperature of the sample is measured with a high-precision thermometer (e.g., a platinum resistance thermometer) before and after the energy input.
- An adiabatic shield surrounding the calorimeter is maintained at the same temperature as the calorimeter to prevent heat loss or gain.
- The heat capacity is calculated from the amount of energy added and the resulting temperature change.
- Measurements are repeated at small temperature increments over the desired temperature range.
- The standard molar entropy is then calculated by integrating the heat capacity data from low temperatures.

Comparative Ebulliometry (for Vapor Pressure)

Vapor pressure data for **2-Methylpyridine** were obtained using comparative ebulliometry. This technique determines the boiling temperature of a substance at a known pressure.

General Procedure:

- The ebulliometer is charged with a sample of purified **2-Methylpyridine**.
- The system is connected to a manostat to control the pressure.
- The liquid is heated to its boiling point under the set pressure.
- The temperature of the boiling liquid and the vapor are measured with high-accuracy thermometers.
- The pressure is varied, and the corresponding boiling temperatures are recorded.
- This process allows for the determination of the vapor pressure as a function of temperature.

Mandatory Visualizations

Biodegradation Pathway of 2-Methylpyridine

The following diagram illustrates the proposed biodegradation pathway of **2-Methylpyridine** by *Arthrobacter* sp. KM-4. This pathway involves initial oxidation of the pyridine ring, followed by ring cleavage and subsequent metabolism of the resulting aliphatic intermediates.^{[1][2]}

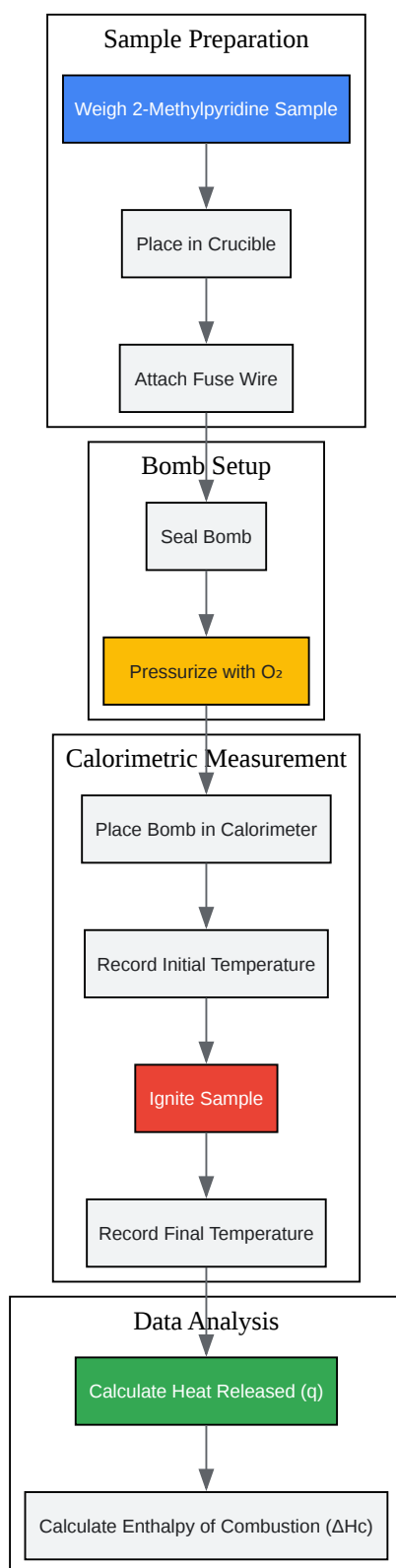


[Click to download full resolution via product page](#)

Biodegradation pathway of **2-Methylpyridine**.

Experimental Workflow: Bomb Calorimetry

The following diagram outlines the major steps in determining the enthalpy of combustion using a bomb calorimeter.



[Click to download full resolution via product page](#)

Workflow for Bomb Calorimetry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermodynamic Profile of 2-Methylpyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075671#thermodynamic-data-of-2-methylpyridine\]](https://www.benchchem.com/product/b075671#thermodynamic-data-of-2-methylpyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com